

Intraperitoneal Injection Protocols for TWS119

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tws119

CAS No.: 601514-19-6

Cat. No.: S007607

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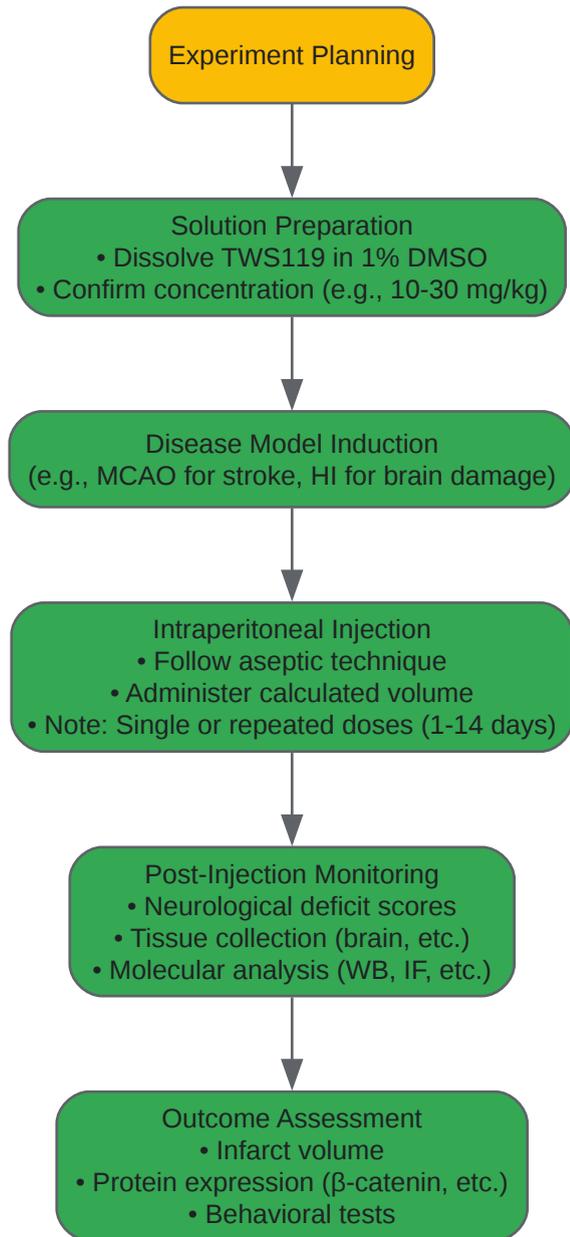
The table below summarizes key parameters from published studies that successfully used intraperitoneal (i.p.) injection of **TWS119** in rodent models.

Animal Model	Primary Research Focus	Dosage & Concentration	Vehicle & Formulation	Injection Schedule	Citation
Adult C57BL/6 mice	Microglial activation & stroke recovery	10 mg/kg [1]	Dissolved in 1% DMSO [1]	Once daily from day 1 to 14 after stroke [1]	[1]
Adult SD rats	Attenuating tPA-induced hemorrhage	30 mg/kg [2]	Dissolved in 1 mL of 1% DMSO (in saline) [2]	Single injection immediately after rtPA, at 4h after MCAO [2]	[2]
Neonatal SD rats	Hypoxic-ischemic brain damage	30 mg/kg [3] [4]	Dissolved in 1% DMSO [3] [4]	Single injection 20 min prior to HI procedure [4]	[3] [4]

Experimental Workflow for TWS119 Administration

This diagram outlines the key stages of a typical experiment involving **TWS119** i.p. injection, from preparation to outcome assessment.

TWS119 Intraperitoneal Injection Experimental Workflow



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Frequently Asked Questions & Troubleshooting

Q1: What is the standard vehicle for preparing TWS119, and are there any critical notes on its solubility?

A: The standard vehicle is **1% DMSO in saline** [1] [2]. **TWS119** has good solubility in DMSO (≥ 50 mg/mL) [5] [6]. First, prepare a concentrated stock solution in 100% DMSO, then dilute it to the final working concentration with saline to achieve the 1% DMSO vehicle. This ensures the compound remains in solution and minimizes the risk of precipitation upon injection. Always prepare a fresh solution before use.

Q2: The desired biological effect is not observed after TWS119 injection. What could be the issue?

A: Here is a step-by-step troubleshooting guide:

- **Confirm Pathway Activation:** The intended effect of **TWS119** is to inhibit GSK-3 β , leading to β -catenin stabilization and activation of the Wnt/ β -catenin pathway. A lack of effect could be due to a failure in this step. Always include a positive control in your experiments, such as verifying increased levels of β -catenin and its downstream targets (e.g., Cyclin D1) in treated groups via Western blot [3] [2].
- **Verify Dosage and Timing:** Ensure you are using an effective dose (refer to the protocol table for 10-30 mg/kg). The timing of administration is also critical and varies by model, ranging from a single dose 20 minutes pre-injury [4] to daily injections for up to two weeks during the recovery phase [1].
- **Check Solution Integrity:** Vortex the stock and working solutions thoroughly to ensure they are well-mixed and without particles. Using old or improperly stored stock solutions can lead to compound degradation.

Q3: Are there any specific animal welfare considerations following intraperitoneal injection of TWS119?

A: While the searched literature does not report specific adverse events, general best practices must be followed:

- **Aseptic Technique:** Perform injections using aseptic techniques to prevent peritonitis [1].
- **Post-operative Care:** After surgery and injection, maintain animals on a heating pad until fully recovered from anesthesia and monitor them regularly [1] [2].
- **Body Weight Monitoring:** Monitor body weight and general condition throughout the study period, as these are general indicators of animal health.

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References

1. Wnt canonical pathway activator TWS drives microglial... 119 [neuroinflammation.biomedcentral.com]
2. GSK-3 β inhibitor TWS attenuates rtPA-induced hemorrhagic... 119 [pmc.ncbi.nlm.nih.gov]
3. GSK-3 β inhibitor TWS119 promotes neuronal differentiation ... [pmc.ncbi.nlm.nih.gov]
4. GSK-3 β inhibitor TWS119 alleviates hypoxic-ischemic ... [sciencedirect.com]
5. TWS119 | GSK-3 β Inhibitor [medchemexpress.com]
6. | GSK-3 β inhibitor | CAS 601514-19-6 | Buy TWS from... 119 TWS 119 [invivochem.com]

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